

Application Notes and Protocols for Cyclopentadecanone as an Analytical Standard

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Compound of Interest

Compound Name: **Cyclopentadecanone**

Cat. No.: **B167302**

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Introduction

Cyclopentadecanone, a macrocyclic musk, is a synthetic fragrance ingredient valued for its persistent and warm musk scent.^[1] Its chemical and physical properties, including high stability and a distinct mass spectral profile, make it an excellent candidate for use as an internal standard in analytical chemistry. This document provides detailed application notes and protocols for the use of **Cyclopentadecanone** as an internal standard for the quantitative analysis of other fragrance compounds by Gas Chromatography-Mass Spectrometry (GC-MS).

Cyclopentadecanone is particularly well-suited for the analysis of other macrocyclic, polycyclic, or nitro-musk compounds in complex matrices such as cosmetics, personal care products, and environmental samples.^{[2][3]} The use of an internal standard is crucial for correcting variations in sample preparation, injection volume, and instrument response, thereby improving the accuracy and precision of quantitative results.^[4]

Physicochemical Properties of Cyclopentadecanone

A thorough understanding of the physicochemical properties of **Cyclopentadecanone** is essential for its effective use as an analytical standard.

Property	Value	Reference
Chemical Formula	C ₁₅ H ₂₈ O	[5]
Molecular Weight	224.38 g/mol	[5]
CAS Number	502-72-7	[5]
Appearance	White to off-white crystalline solid	[5]
Melting Point	63-67 °C	[5]
Boiling Point	333.3 °C at 760 mmHg	[5]
Solubility	Soluble in organic solvents (e.g., ethanol, acetone, hexane)	[6]

Application: Quantification of Galaxolide in a Cream Base

This protocol outlines the use of **Cyclopentadecanone** as an internal standard for the quantification of Galaxolide (HHCB), a common polycyclic musk, in a cosmetic cream matrix.

Principle

A known amount of **Cyclopentadecanone** (internal standard) is added to the cream sample containing an unknown quantity of Galaxolide (analyte). The sample is then extracted, and the extract is analyzed by GC-MS. The ratio of the peak area of the analyte to the peak area of the internal standard is used to determine the concentration of the analyte from a calibration curve. [4]

Materials and Reagents

- **Cyclopentadecanone** (Internal Standard, IS): Analytical standard grade ($\geq 98\%$ purity)
- Galaxolide (Analyte): Analytical standard grade ($\geq 98\%$ purity)
- Solvents: Hexane, Acetone (HPLC grade or equivalent)

- Anhydrous Sodium Sulfate
- Cream Base: A cosmetic cream product known to be free of Galaxolide and **Cyclopentadecanone**.
- Laboratory Equipment: Volumetric flasks, pipettes, vials with PTFE-lined caps, vortex mixer, centrifuge, ultrasonic bath.

Experimental Protocols

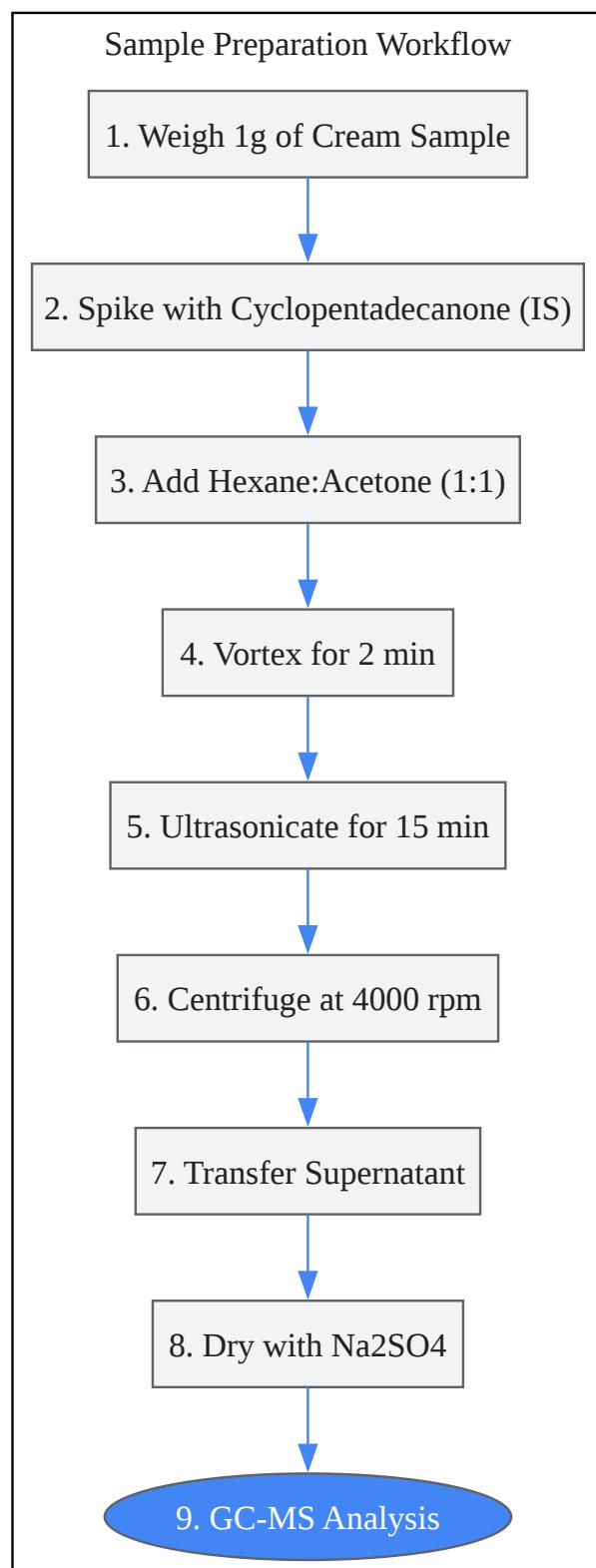
3.1. Preparation of Stock and Standard Solutions

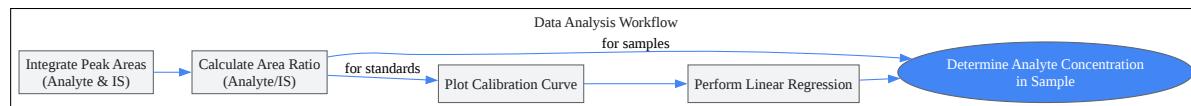
- Internal Standard Stock Solution (IS Stock): Accurately weigh approximately 25 mg of **Cyclopentadecanone** and dissolve it in hexane in a 25 mL volumetric flask to obtain a concentration of 1000 $\mu\text{g}/\text{mL}$.
- Analyte Stock Solution (Analyte Stock): Accurately weigh approximately 25 mg of Galaxolide and dissolve it in hexane in a 25 mL volumetric flask to obtain a concentration of 1000 $\mu\text{g}/\text{mL}$.
- Calibration Standards: Prepare a series of calibration standards by adding appropriate volumes of the Analyte Stock solution to volumetric flasks and diluting with hexane. To each calibration standard, add a constant amount of the IS Stock solution to achieve a final IS concentration of 10 $\mu\text{g}/\text{mL}$. A typical calibration range for Galaxolide is 1-100 $\mu\text{g}/\text{mL}$.^[2]

3.2. Sample Preparation

- Accurately weigh approximately 1 g of the cream sample into a 15 mL centrifuge tube.
- Spike the sample with 100 μL of the 100 $\mu\text{g}/\text{mL}$ **Cyclopentadecanone** internal standard working solution.
- Add 5 mL of a hexane:acetone (1:1, v/v) mixture to the tube.
- Vortex for 2 minutes to ensure thorough mixing.
- Place the tube in an ultrasonic bath for 15 minutes.

- Centrifuge at 4000 rpm for 10 minutes.
- Carefully transfer the supernatant (organic layer) to a clean tube containing anhydrous sodium sulfate to remove any residual water.
- The extract is now ready for GC-MS analysis.





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